

Physical and chemical properties of Dipropylamine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dipropylamine Hydrochloride*

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Dipropylamine Hydrochloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the physical and chemical properties of **Dipropylamine Hydrochloride** ($C_6H_{15}N \cdot HCl$). The information is compiled for use in research, drug development, and other scientific applications, presenting quantitative data, detailed experimental protocols, and a visualization of its synthetic pathway.

Core Properties

Dipropylamine Hydrochloride, the salt of the secondary amine dipropylamine, is a white to almost white crystalline powder.^{[1][2]} Its formation as a hydrochloride salt significantly enhances its water solubility compared to its free base form, a crucial property for many chemical and pharmaceutical applications.^[1]

Physical and Chemical Data

The following tables summarize the key physical and chemical properties of **Dipropylamine Hydrochloride** and its corresponding free base, Dipropylamine. Due to conflicting data from chemical suppliers regarding the melting point of the hydrochloride salt, a range of reported values is provided for consideration. Some suppliers report a melting point identical to the free base ($-63\text{ }^{\circ}C$), which is chemically unlikely.^{[1][3][4]} More plausible, higher melting points have also been reported.^{[5][6]}

Table 1: Physical Properties of **Dipropylamine Hydrochloride**

Property	Value	Source(s)
CAS Number	5326-84-1	[5]
Molecular Formula	C ₆ H ₁₆ ClN	[7]
Molecular Weight	137.65 g/mol	[7]
Appearance	White to almost white crystalline powder	[1][2]
Melting Point	270 - 280 °C	[5][6]
Solubility	Soluble in water	[2]

Table 2: Physical and Chemical Properties of Dipropylamine (Free Base)

Property	Value	Source(s)
CAS Number	142-84-7	[8]
Molecular Formula	C ₆ H ₁₅ N	[8]
Molecular Weight	101.19 g/mol	[9]
Appearance	Colorless liquid	[8][9]
Odor	Ammonia-like	[8][9]
Melting Point	-63 °C	[8][10]
Boiling Point	105 - 110 °C	[8][11]
Density	0.738 g/mL at 25 °C	[8][11]
Refractive Index (n _D ²⁰)	1.4049	[8][11]
pKa (Conjugate Acid)	11	[9]
Water Solubility	35 g/L (experimental)	[10]

Synthesis Pathway

Dipropylamine is commonly synthesized via the reaction of propanol with ammonia over a dehydration catalyst at elevated temperature and pressure. The resulting mixture of primary, secondary, and tertiary amines is then separated. The hydrochloride salt is formed in a subsequent acid-base reaction.

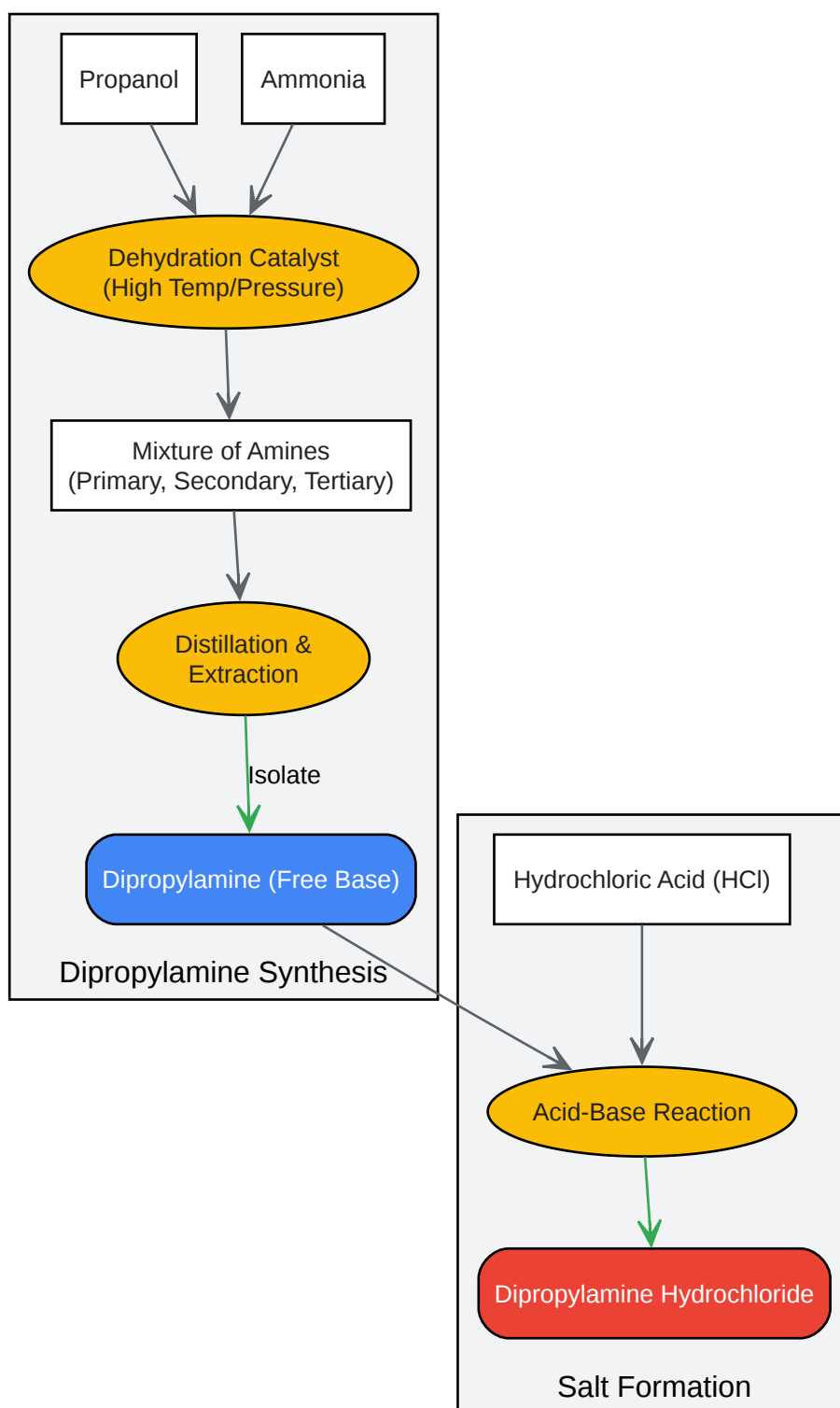


Figure 1: Synthesis of Dipropylamine Hydrochloride

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Figure 1: Synthesis of **Dipropylamine Hydrochloride**

Experimental Protocols

The following sections detail generalized, standard laboratory protocols for determining the key properties of an amine salt like **Dipropylamine Hydrochloride**.

Melting Point Determination

This protocol describes the determination of a melting point range for a solid crystalline compound using a capillary-based apparatus.

- **Sample Preparation:** A small amount of dry **Dipropylamine Hydrochloride** powder is finely crushed. The open end of a glass capillary tube is jabbed into the powder. The tube is inverted and tapped gently on a hard surface to pack the solid into the closed end. This process is repeated until a packed column of 2-3 mm in height is achieved.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of a melting point apparatus.
- **Measurement:**
 - For an unknown melting point, a rapid heating rate is used initially to determine an approximate range.
 - For a precise measurement, a new sample is heated to approximately 20 °C below the estimated melting point. The heating rate is then reduced to 1-2 °C per minute.
- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the start of the melting range. The temperature at which the entire solid has transitioned to a clear liquid is recorded as the end of the range.

Solubility Determination

This protocol outlines a qualitative method for assessing the solubility of **Dipropylamine Hydrochloride** in water.

- **Preparation:** Approximately 25 mg of **Dipropylamine Hydrochloride** is placed into a small test tube.

- Solvent Addition: 0.75 mL of deionized water is added to the test tube in small portions (e.g., 0.25 mL at a time).
- Observation: After each addition, the test tube is vigorously shaken. The substance is observed for dissolution.
- Classification: If the entire solid dissolves to form a clear solution, it is classified as "soluble".

pKa Determination by Potentiometric Titration

This method determines the acid dissociation constant (pKa) of the conjugate acid of dipropylamine by titrating the hydrochloride salt with a strong base.

- Solution Preparation: A precise weight of **Dipropylamine Hydrochloride** (e.g., 0.1 mmol) is dissolved in a known volume of deionized water (e.g., 50 mL).
- Titration Setup: The solution is placed in a beaker with a magnetic stirrer. A calibrated pH electrode is submerged in the solution. A burette is filled with a standardized strong base solution (e.g., 0.1 M NaOH).
- Titration Procedure: The NaOH solution is added to the amine salt solution in small, precise increments. After each addition, the solution is allowed to equilibrate, and the pH is recorded. This process is continued until the pH shows a sharp increase, indicating the equivalence point has been passed.
- Data Analysis: The pH is plotted against the volume of NaOH added. The pKa is determined from the half-equivalence point, where half of the amine salt has been neutralized. At this point, $\text{pH} = \text{pKa}$.

Spectroscopic Analysis

This protocol describes obtaining an IR spectrum of a solid sample using the KBr pellet technique.

- Sample Preparation: Approximately 1-2 mg of dry **Dipropylamine Hydrochloride** is combined with 100-200 mg of spectroscopic grade, dry potassium bromide (KBr) powder in an agate mortar.

- **Grinding:** The mixture is thoroughly ground with a pestle until a fine, homogeneous powder is obtained. This minimizes light scattering.
- **Pellet Formation:** The powder mixture is transferred to a pellet-forming die. A hydraulic press is used to apply several tons of pressure, forming a thin, semi-transparent solid disk.
- **Spectral Acquisition:** A background spectrum is first collected using a pure KBr pellet or an empty sample holder. The sample pellet is then placed in the spectrometer's sample holder, and the infrared spectrum is recorded, typically in the range of 4000-400 cm^{-1} .

This protocol outlines the preparation of a sample for ^1H NMR analysis.

- **Sample Preparation:** Approximately 5-25 mg of **Dipropylamine Hydrochloride** is weighed and placed in a clean, dry NMR tube.
- **Solvent Addition:** Approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., Deuterium Oxide, D_2O , for the water-soluble hydrochloride salt) is added to the NMR tube.
- **Dissolution:** The tube is capped and gently agitated until the sample is fully dissolved. If any solid particles remain, the solution should be filtered through a small plug of glass wool in a Pasteur pipette directly into a clean NMR tube.
- **Analysis:** The prepared NMR tube is placed in the NMR spectrometer to acquire the ^1H NMR spectrum. The presence of the ammonium proton (N-H) signal, which is absent in the free base, can confirm the salt form, although its observation may be affected by exchange with the deuterated solvent.

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- To cite this document: BenchChem. [Physical and chemical properties of Dipropylamine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123663#physical-and-chemical-properties-of-dipropylamine-hydrochloride]

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